Application Notes and Protocols for In Silico ADMET Profile Prediction of MDPHP

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Compound of Interest

Compound Name:	*Madhp*
CAS No.:	*97142-19-3*
Cat. No.:	*B1221525*

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Introduction

3',4'-Methylenedioxy-α-pyrrolidinohexiophenone (MDPHP) is a synthetic cathinone that has gained attention as a novel psychoactive substance.[1] Understanding its Absorption, Distribution, Metabolism, Excretion, and Toxicity (ADMET) profile is crucial for predicting its pharmacokinetic and toxicodynamic properties. In silico ADMET prediction offers a rapid and cost-effective approach to evaluate the drug-like properties of compounds in the early stages of research and development. This document provides a detailed protocol for the in silico ADMET profiling of MDPHP using various computational tools and summarizes the predicted properties.

Physicochemical Properties of MDPHP

A summary of the key physicochemical properties of MDPHP is presented in Table 1. These parameters are fundamental for predicting the ADMET profile of a compound.

Table 1: Physicochemical Properties of MDPHP

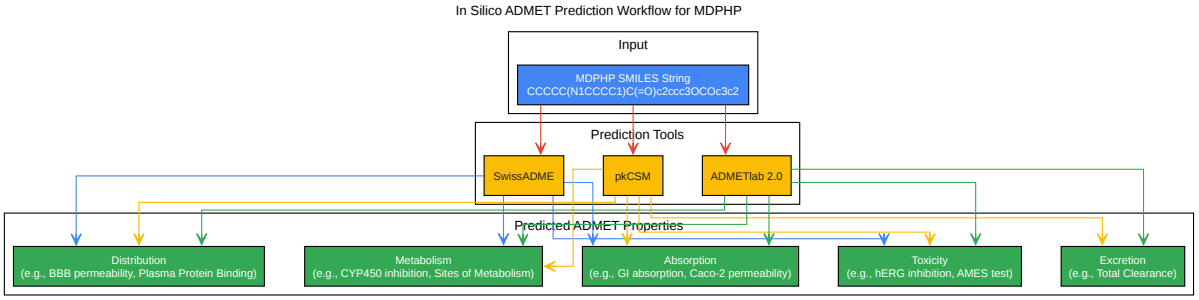
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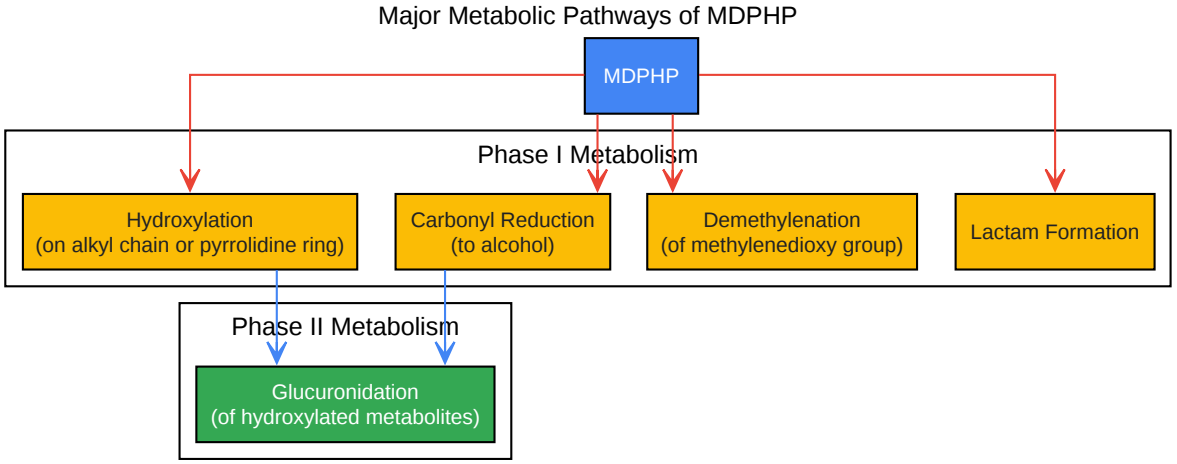
Property	Value	Source
Molecular Formula	C17H23NO3	[2]
Molecular Weight	289.37 g/mol	[2]
SMILES	CCCCC(N1CCCC1)C(=O)c2ccc3OCOc3c2	[2]
LogP (o/w)	4.08	SwissADME Prediction
Water Solubility (LogS)	-4.5	SwissADME Prediction
Topological Polar Surface Area (TPSA)	42.35 Å²	SwissADME Prediction

In Silico ADMET Prediction Workflow

The following diagram illustrates a general workflow for the in silico prediction of the ADMET profile of a small molecule like MDPHP.

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References

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- 2. MDPHP - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Application Notes and Protocols for In Silico ADMET Profile Prediction of MDPHP]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1221525/docs#application-notes-and-protocols-for-in-silico-admet-profile-prediction-of-mdphp]

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